Application Note: Purification of 2-(Pentyloxy)benzoic Acid by Recrystallization

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Compound of Interest

Compound Name:	*2-(Pentyloxy)benzoic acid*
CAS No.:	*2200-82-0*
Cat. No.:	*B178049*

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Abstract

This application note provides a detailed protocol for the purification of **2-(pentyloxy)benzoic acid** via recrystallization. Recrystallization is a critical technique for the purification of solid organic compounds, essential for ensuring the purity of active pharmaceutical ingredients (APIs) and intermediates in drug development. This document outlines the selection of an appropriate solvent system, the step-by-step recrystallization procedure, and methods for assessing the purity of the final product.

Introduction

2-(Pentyloxy)benzoic acid is an aromatic carboxylic acid derivative. Like many organic compounds synthesized in the laboratory, the crude product is often contaminated with impurities such as unreacted starting materials, byproducts, and residual solvents. For applications in research and drug development, a high degree of purity is essential. Recrystallization is a robust and widely used technique for purifying solid compounds based on differences in solubility between the desired compound and its impurities in a given solvent at

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different temperatures.[1][2] The ideal solvent for recrystallization will dissolve the target compound sparingly at room temperature but will have high solubility at an elevated temperature.

This protocol details the purification of **2-(pentyloxy)benzoic acid** using a mixed solvent system of ethanol and water, a common and effective choice for moderately polar organic compounds.[3][4]

Physicochemical Properties

A summary of the key physicochemical properties of **2-(pentyloxy)benzoic acid** and a related isomer are presented in Table 1. The melting point is a crucial indicator of purity; a sharp melting point range close to the literature value suggests a high-purity sample.

Table 1: Physicochemical Data of Pentyloxybenzoic Acid Isomers

Property	2-(Pentyloxy)benzoic acid	4-(Pentyloxy)benzoic acid
Molecular Formula	$C_{12}H_{16}O_3$[5]	$C_{12}H_{16}O_3$[6][7]
Molecular Weight	208.25 g/mol [5]	208.25 g/mol [6][7]
Appearance	White to off-white solid	White to almost white powder or crystal[8]
Melting Point	Expected to be a defined, sharp range for pure solid	126-128 °C[6][8][9]
Solubility	Soluble in alcohols and ethers, sparingly soluble in water	Soluble in alcohol, ether, and water[9]

Experimental Protocol

This section provides a detailed methodology for the recrystallization of **2-(pentyloxy)benzoic acid**.

Materials and Equipment

- Crude **2-(pentyloxy)benzoic acid**

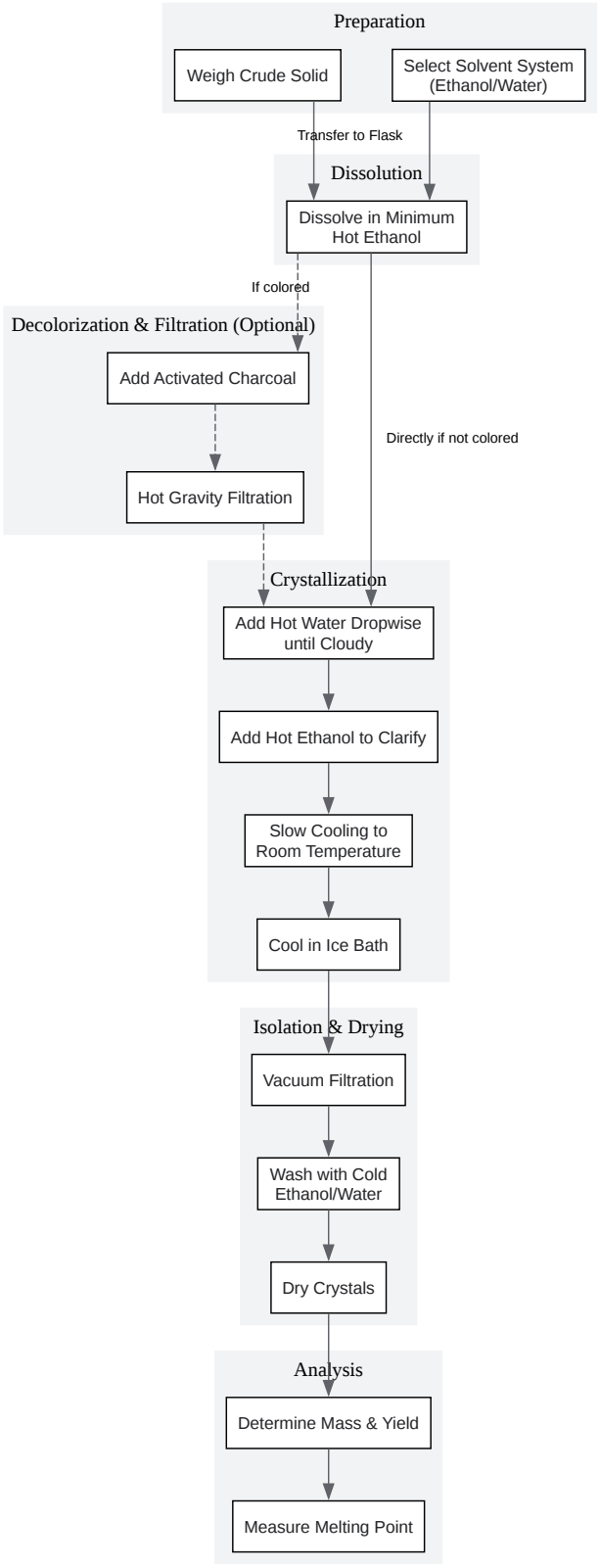
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- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks (50 mL and 100 mL)
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Graduated cylinders
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Glass stirring rod
- Ice bath
- Melting point apparatus
- Drying oven

Recrystallization Workflow

The overall workflow for the purification of **2-(pentyloxy)benzoic acid** by recrystallization is depicted in the following diagram.

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Caption: Experimental workflow for the recrystallization of **2-(pentyloxy)benzoic acid**.

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Step-by-Step Procedure

- Dissolution:
  - Place approximately 1.0 g of crude **2-(pentyloxy)benzoic acid** into a 50 mL Erlenmeyer flask with a magnetic stir bar.
  - Add a minimal amount of ethanol (e.g., 5-10 mL) to the flask.
  - Gently heat the mixture on a hot plate with stirring until the solid dissolves completely. Add more ethanol in small portions if necessary to achieve complete dissolution at the boiling point of the solvent. Avoid adding an excessive amount of solvent.
- Decolorization (Optional):
  - If the solution is colored, remove it from the heat and add a small amount of activated charcoal.
  - Reheat the solution to boiling for a few minutes.
  - Perform a hot gravity filtration to remove the charcoal.
- Crystallization:
  - To the hot ethanolic solution, add hot deionized water dropwise while stirring until the solution becomes faintly cloudy (turbid). This indicates that the solution is saturated.
  - Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
  - Remove the flask from the heat, cover it, and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
  - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation and Drying:
  - Collect the crystals by vacuum filtration using a Buchner funnel.

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- Wash the crystals with a small amount of ice-cold ethanol/water mixture to remove any remaining soluble impurities.
- Allow the crystals to dry on the filter paper with the vacuum on for several minutes.
- Transfer the purified crystals to a watch glass and dry them in a drying oven at a temperature well below the melting point (e.g., 50-60 °C) until a constant weight is achieved.

- Analysis:
  - Weigh the dried, purified **2-(pentyloxy)benzoic acid** to determine the percent recovery.
  - Measure the melting point of the recrystallized product. A pure compound should have a sharp melting point range (typically 1-2 °C).

Data Presentation

The following table summarizes hypothetical data from a typical recrystallization of **2-(pentyloxy)benzoic acid**.

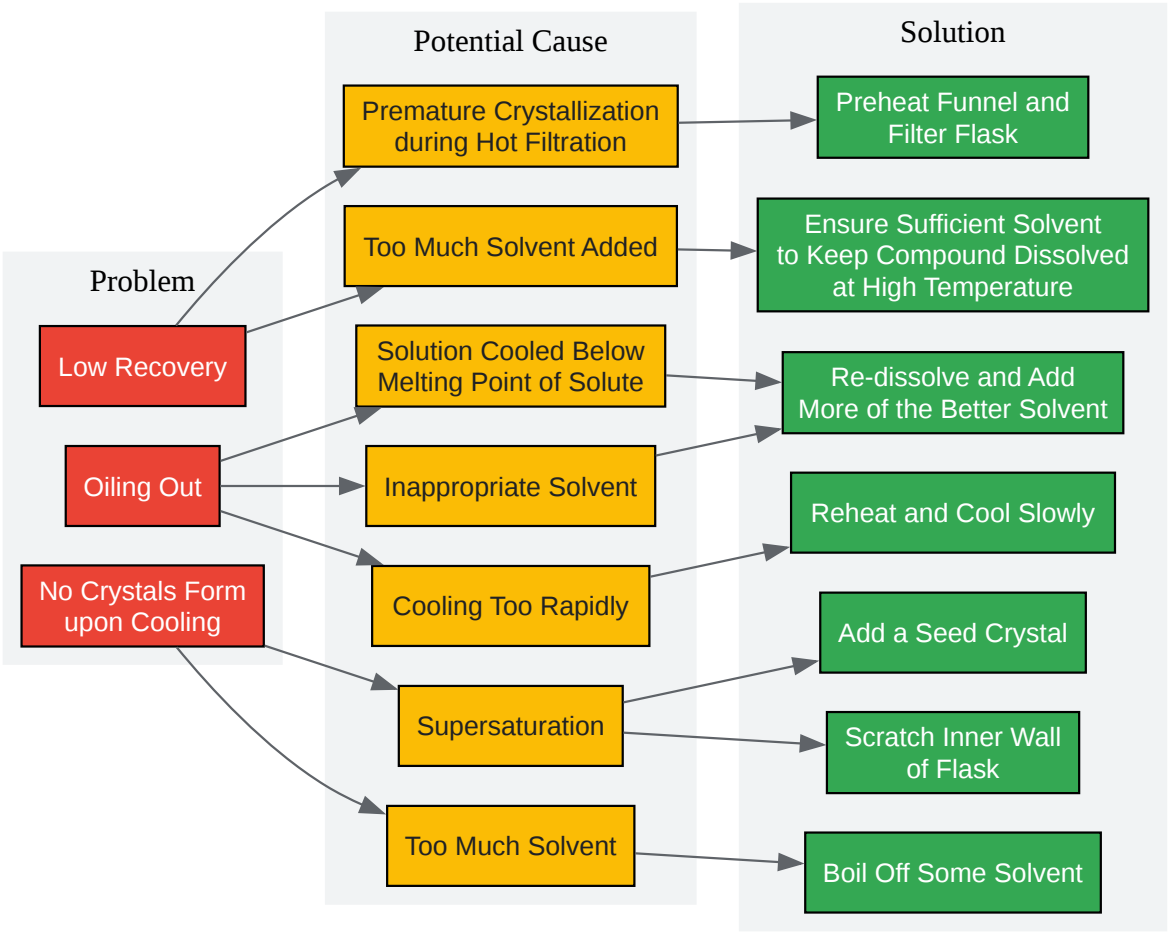
Table 2: Recrystallization Data for **2-(Pentyloxy)benzoic Acid**

Parameter	Crude Product	Recrystallized Product
Mass	1.00 g	0.85 g
Appearance	Off-white powder	White, crystalline solid
Melting Point Range	95-102 °C (broad)	105-106 °C (sharp)
Percent Recovery	-	85%

Troubleshooting

The following diagram outlines common issues encountered during recrystallization and their solutions.

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Caption: Troubleshooting guide for the recrystallization process.

Conclusion

Recrystallization is an effective method for the purification of **2-(pentyloxy)benzoic acid**. The use of an ethanol/water mixed solvent system allows for the efficient removal of impurities, resulting in a product with a sharp melting point and high purity. This protocol provides a reliable foundation for researchers and scientists working with this and similar compounds, ensuring the quality and integrity of materials used in further research and development.

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- To cite this document: BenchChem. [Application Note: Purification of 2-(Pentyloxy)benzoic Acid by Recrystallization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178049/docs#application-note-purification-of-2-pentyloxy-benzoic-acid-by-recrystallization]

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